

A Comparative Analysis of Dichlorodifluoromethane (R-12) and Its Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichloro-2,2-difluoroethane

Cat. No.: B1293416

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of dichlorodifluoromethane (R-12), a historically significant refrigerant, and its modern alternatives. The focus is on objective performance metrics, environmental impact, and the experimental protocols used for evaluation. Due to its severe impact on the ozone layer, the production of R-12 was banned in developed countries in 1996 and in developing countries in 2010 under the Montreal Protocol. [1][2] This necessitated the development and evaluation of replacement refrigerants with similar or improved performance but lower environmental impact.

Comparative Data of Refrigerants

The following table summarizes the key physical, environmental, and performance properties of R-12 and several common alternatives. This data is essential for understanding the trade-offs involved in selecting a refrigerant for a specific application.

Property	Dichlorodifluoromethane (R-12)	R-134a (HFC)	R-290 (HC)	R-600a (HC)	R-152a (HFC)	R-717 (Ammonia)	R-744 (CO ₂)
Chemical Formula	CCl ₂ F ₂	C ₂ H ₂ F ₄	C ₃ H ₈	C ₄ H ₁₀	C ₂ H ₄ F ₂	NH ₃	CO ₂
Molar Mass (g/mol)	120.91	102.03	44.1	58.12	66.05	17.03	44.01
Boiling Point (°C)	-29.8[1][3]	-26.3	-42.1	-11.7	-24.0	-33.3	-78.5 (subl.)
ODP ¹	~1.0[1]	0	0[4]	0[4]	0	0[4]	0
GWP ² (100-yr)	~10,900[5]	~1,430	3[6]	3[7]	~124	<1[4]	1[6]
Safety Class	A1 (Non-flammable)	A1 (Non-flammable)	A3 (Highly Flammable)	A3 (Highly Flammable)	A2 (Flammable)	B2 (Toxic)	A1 (Non-flammable)
Oil Compatibility	Mineral Oil	POE / PAG[8]	Mineral Oil	Mineral Oil	POE / PAG	N/A	POE / PAG
Performance Notes	Baseline standard; excellent thermodynamic properties.[2]	"Drop-in" replacement for R-12, but requires oil change and may have slightly	Excellent thermodynamic properties but highly flammable.[4][10]	Widely used in domestic refrigerators; highly flammable.[4][11]	High Coefficient of Performance (COP), often better than R-22.[11]	Excellent refrigerant but toxic and requires special handling.[4][12]	Non-toxic and non-flammable but operates at very high pressures.[4][6]

lower
performa
nce.[8][9]

¹Ozone Depletion Potential (ODP): Relative potential to degrade the ozone layer, with R-11 or R-12 as the baseline (ODP=1). ²Global Warming Potential (GWP): Contribution to global warming relative to CO₂ (GWP=1) over a 100-year period.

Performance and Environmental Considerations

The transition from R-12 initiated a broad search for suitable alternatives, balancing performance with environmental safety.

- Hydrofluorocarbons (HFCs): R-134a became a primary replacement for R-12, particularly in automotive air conditioning, due to its zero ODP and similar thermodynamic properties.[2] However, HFCs like R-134a possess a high Global Warming Potential (GWP), leading to subsequent regulations aimed at phasing them down.[13] R-152a is another HFC with a significantly lower GWP and a high Coefficient of Performance (COP), making it an efficient alternative.[11][14]
- Hydrocarbons (HCs): Propane (R-290) and Isobutane (R-600a) are natural hydrocarbons with negligible ODP and very low GWP.[4][6] They are thermodynamically efficient, but their high flammability restricts their use, especially in systems with large refrigerant charges.[10]
- Natural Refrigerants: Ammonia (R-717) and Carbon Dioxide (R-744) are environmentally benign options with zero ODP and negligible to no GWP.[4] Ammonia is a highly efficient refrigerant but is toxic and flammable under certain conditions.[4][12] CO₂ is safe and inexpensive but requires systems designed to handle extremely high pressures, which can increase complexity and cost.[6]

Experimental Protocol for Refrigerant Performance Evaluation

To objectively compare refrigerants, a standardized experimental protocol is crucial. The following methodology outlines a typical procedure for evaluating the performance of a refrigerant in a vapor-compression refrigeration system.[15]

1. Objective: To determine and compare key performance indicators, such as the Coefficient of Performance (COP), refrigerating effect, and compressor power consumption of a test refrigerant against a baseline (e.g., R-12) under controlled operating conditions.[15]

2. Apparatus and Instrumentation:

- Vapor-Compression System: Comprising a compressor, condenser, evaporator, and an expansion valve.[15]
- Instrumentation: Pressure transducers, thermocouples (or RTDs), a refrigerant mass flow meter, and a power meter for the compressor are installed at the inlet and outlet of each major component.[15]
- Data Acquisition System: To log all sensor data in real-time.[15]

3. Experimental Procedure:

- System Preparation: The refrigeration system is evacuated to a deep vacuum to remove any air, moisture, or residual refrigerant. The system is then charged with the precise amount of the test refrigerant.[15]
- Test Execution: The system is started, and the evaporator and condenser conditions (temperature and pressure) are set to desired values. The system is allowed to run until it reaches a steady state, where all readings are stable.[15]
- Data Collection: Once at a steady state, data from all instruments (temperatures, pressures, mass flow rate, power consumption) are recorded at regular intervals for a specified duration.[15]

4. Data Analysis:

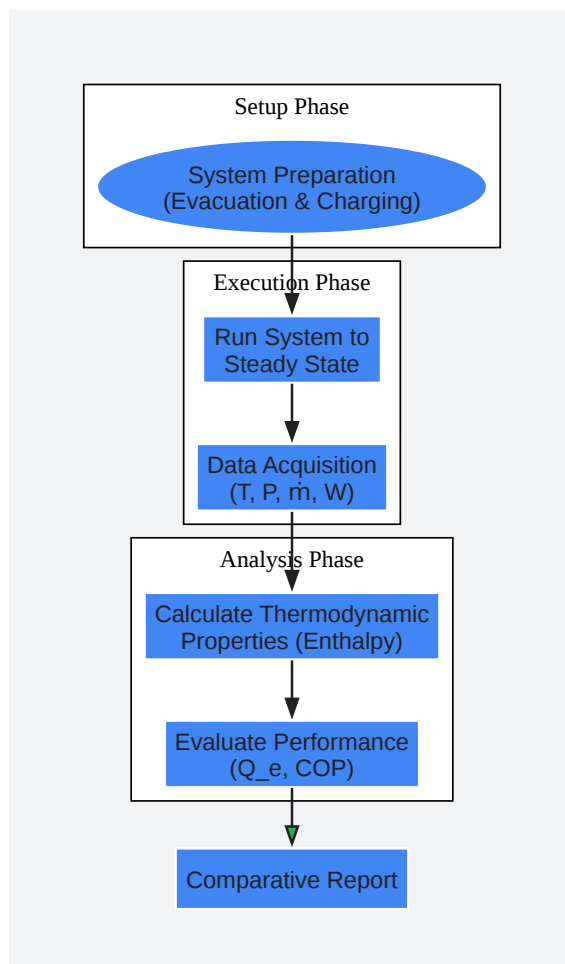
- Thermodynamic Properties: The specific enthalpy at each state point in the cycle is determined using the measured temperatures and pressures and the known thermodynamic properties of the refrigerant.[15]
- Performance Calculation:

- Refrigerating Effect (Q_e): Calculated as the change in enthalpy across the evaporator multiplied by the mass flow rate ($Q_e = m_{ref} * (h_{evap_out} - h_{evap_in})$).[\[15\]](#)
- Compressor Work (W_c): Measured directly by the power meter or calculated as the change in enthalpy across the compressor multiplied by the mass flow rate ($W_c = m_{ref} * (h_{comp_out} - h_{comp_in})$).[\[15\]](#)
- Coefficient of Performance (COP): Calculated as the ratio of the refrigerating effect to the compressor work ($COP = Q_e / W_c$).

This entire process is then repeated for each refrigerant being compared under identical operating conditions to ensure a valid and objective analysis.

Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for evaluating a potential refrigerant.



[Click to download full resolution via product page](#)

Workflow for the experimental evaluation of a potential refrigerant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dichlorodifluoromethane - Wikipedia [en.wikipedia.org]
- 2. thermal-engineering.org [thermal-engineering.org]
- 3. Dichlorodifluoromethane - CreationWiki, the encyclopedia of creation science [creationwiki.org]

- 4. researchgate.net [researchgate.net]
- 5. taylorandfrancis.com [taylorandfrancis.com]
- 6. matec-conferences.org [matec-conferences.org]
- 7. carneyandson.com [carneyandson.com]
- 8. CA2232674A1 - Drop-in substitutes for dichlorodifluoromethane refrigerant - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. US6875370B2 - Drop-in Substitutes for dichlorodifluoromethane refrigerant - Google Patents [patents.google.com]
- 11. irbnet.de [irbnet.de]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Finding non-fluorinated alternatives to fluorinated gases used as refrigerants - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Comparative Analysis of Dichlorodifluoromethane (R-12) and Its Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293416#comparative-analysis-of-dichlorodifluoroethane-refrigerants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com